

A Technical Review of Lasalocid's Applications in Veterinary Medicine

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Compound of Interest

Compound Name: *Lasalocid*
Cat. No.: *B15560107*

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Abstract

Lasalocid, a carboxylic polyether ionophore antibiotic derived from *Streptomyces lasaliensis*, is a critical tool in veterinary medicine. Primarily utilized as a coccidiostat in the poultry and cattle industries, it also serves as a growth promotant in ruminants. This technical guide offers an in-depth examination of **Lasalocid**'s mechanism of action, its principal applications, quantitative efficacy, and the experimental protocols used for its evaluation. This document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound.

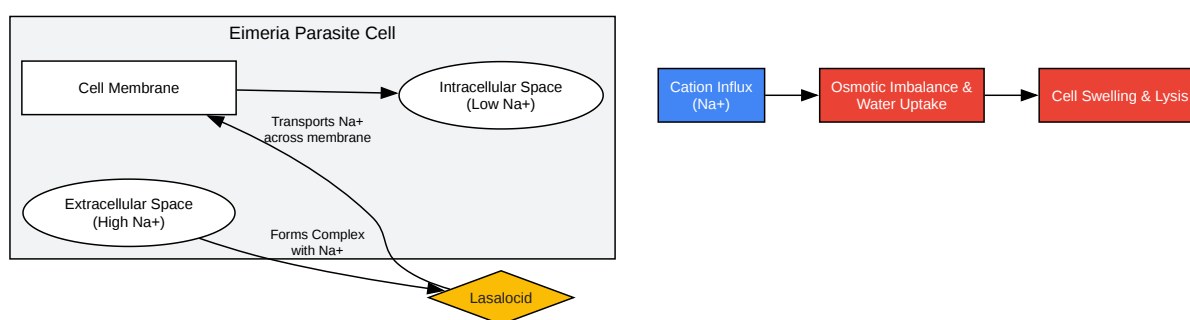
Introduction

Lasalocid is a widely used feed additive for the control of coccidiosis, a parasitic disease of the intestinal tract caused by protozoa of the genus *Eimeria*.^{[1][2]} This disease poses a significant threat to the health and productivity of poultry and other livestock.^[3] Beyond its anticoccidial properties, **Lasalocid** is also approved for improving feed efficiency and promoting growth in cattle by modulating rumen fermentation.^{[4][5]} Its dual functionality has made it a staple in livestock production systems worldwide.

Mechanism of Action

Lasalocid functions as an ionophore, meaning "ion carrier." It forms a lipid-soluble complex with cations and transports them across biological membranes.^{[6][7][8]} This action disrupts the natural ion concentration gradients essential for the parasite's survival.

Specifically, **Lasalocid** creates a channel for cations like sodium (Na^+) and potassium (K^+) to move across the parasite's cell membrane.[6][7] This influx of ions into the parasite leads to an osmotic imbalance, causing the cell to absorb excess water, swell, and ultimately burst (osmotic lysis).[1][8] This disruption of ionic homeostasis is the primary mechanism behind its coccidiocidal effect.[1] The motile stages of the parasite's life cycle, such as sporozoites and merozoites, are particularly susceptible.[8]



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Caption: **Lasalocid**'s ionophore mechanism leading to parasite cell lysis.

Applications in Veterinary Medicine

Coccidiosis Control in Poultry

Lasalocid is extensively used in broiler chickens and turkeys to prevent coccidiosis caused by various Eimeria species, including E. tenella, E. necatrix, E. acervulina, E. brunetti, E. maxima, and E. mitis.[5][9] It is typically administered as a feed additive at concentrations ranging from 90 to 125 parts per million (ppm).[1][10]

Table 1: Representative Efficacy of **Lasalocid** in Broilers with Coccidiosis

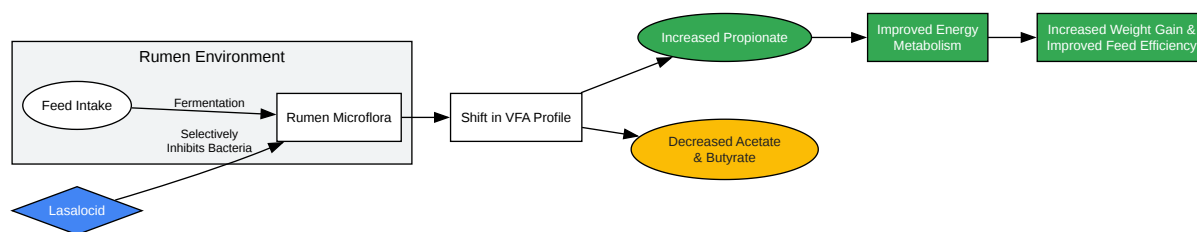
Parameter	Unmedicated Control	Lasalocid (50-75 ppm)
Mortality Rate (%)	10.0%	0.4% - 0.8%
Weight Gain	Significantly lower	Significantly higher
Feed Conversion	Significantly poorer	Significantly improved
Intestinal Lesion Scores	High	Significantly reduced

Source: Data compiled from floor-pen experiments where birds were exposed to severe coccidiosis challenges.[9]

Coccidiosis Control and Growth Promotion in Ruminants

In cattle and sheep, **Lasalocid** is approved for the control of coccidiosis and for improving feed efficiency and rate of weight gain.[11][12] For coccidiosis control in calves, a typical dosage is 1 mg per 2.2 lbs of body weight per day.[12][13] For growth promotion in feedlot cattle, it is added to the total ration at 10-30 grams per ton.[12][14]

Lasalocid's growth-promoting effect stems from its ability to alter the rumen microbial population.[4] It selectively inhibits certain bacteria, leading to a more efficient fermentation process. This results in an increased production of propionic acid and a decrease in acetic and butyric acids.[15] Propionic acid is a more energy-efficient volatile fatty acid (VFA) for the animal, leading to improved performance.[6][7]



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Caption: **Lasalocid**'s impact on rumen fermentation and cattle performance.

Table 2: Performance Effects of **Lasalocid** in Feedlot Cattle

Parameter	Control (No Ionophore)	Lasalocid (36-54 mg/kg DM)
Average Daily Gain (kg)	1.24	1.35
Feed Conversion (kg DM/kg gain)	6.9	6.2
Metabolizable Energy of Diet	Baseline	Increased by 5-8%

Source: Data from a 98-day trial with Hereford heifers on a 90% concentrate diet.[16]

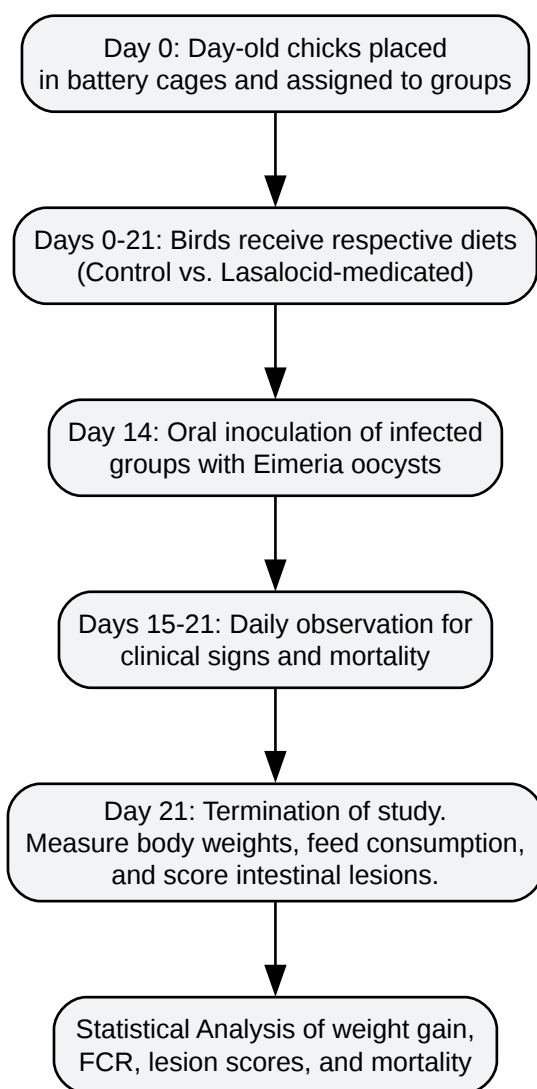
Experimental Protocols

Anticoccidial Efficacy Trial in Poultry (Battery Cage Study)

Evaluating the efficacy of anticoccidial drugs like **Lasalocid** typically involves controlled laboratory studies followed by larger field trials.[17] Battery cage studies are crucial for assessing efficacy against specific *Eimeria* species.[17]

Methodology Details:

- Animals: Day-old commercial broiler chicks or poults are used.[17]
- Housing: Birds are housed in wire-floored battery cages to prevent oocyst recycling through feces.
- Groups:
 - Uninfected, Unmedicated Control (UUC)
 - Infected, Unmedicated Control (IUC)
 - Infected, Medicated (Test Article, e.g., **Lasalocid** at various doses)
- Diet: A standard, non-medicated basal ration is fed to all groups, with the test article mixed into the feed for the medicated groups.
- Infection: On a specific day (e.g., Day 14), birds in the infected groups are orally inoculated with a known quantity of sporulated *Eimeria* oocysts.[18]
- Data Collection: The trial typically runs for 6-7 days post-infection. Key parameters measured include weight gain, feed conversion ratio, mortality, and intestinal lesion scores.[9][18]
Oocyst counts in the feces may also be determined.[13]



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Caption: Workflow for a typical poultry anticoccidial battery cage trial.

In Vitro Rumen Fermentation Assay

To study the effects of **Lasalocid** on rumen microflora, in vitro fermentation systems are commonly used.

Methodology Details:

- **Rumen Fluid Collection:** Rumen fluid is collected from cannulated (surgically fistulated) steers or sheep.

- Incubation: The collected fluid is strained and mixed with a buffer and a standard substrate (e.g., dried grass, concentrate feed).
- Treatment: **Lasalocid** is added at various concentrations to incubation vessels. Control vessels receive no additive.
- Analysis: The vessels are incubated anaerobically at 39°C. Over a period (e.g., 24 hours), gas production is measured. At the end of the incubation, the fluid is analyzed for VFA concentrations (acetate, propionate, butyrate) using gas chromatography.[15]

Safety and Toxicology

Lasalocid is safe for target species when used according to the approved dosage.[6][7] However, it is extremely toxic to equids (horses, donkeys), and accidental ingestion can be fatal.[2][19] Therefore, strict measures must be in place at feed mills and farms to prevent cross-contamination of horse feed. Dogs are also more sensitive to **Lasalocid** toxicity than other species.[20] Overdosing in target species can also lead to toxicity, with clinical signs including anorexia, diarrhea, lethargy, weakness, and ataxia.[19] There is no specific antidote, and treatment is focused on supportive care.[19]

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